

# Safe Disposal of 2-Aminopropan-2-ol: A Procedural Guide

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## Compound of Interest

Compound Name: 2-Aminopropan-2-ol

Cat. No.: B1621698

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The proper disposal of **2-Aminopropan-2-ol** is crucial for maintaining laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of this chemical responsibly, in accordance with general hazardous waste management principles.

## Immediate Safety Precautions

Before handling **2-Aminopropan-2-ol**, it is imperative to be aware of its potential hazards. While specific data for **2-Aminopropan-2-ol** may be limited, information from structurally similar compounds like 1-aminopropan-2-ol suggests it should be treated as a hazardous substance. It is considered a combustible liquid that can cause severe skin burns and eye damage, and is harmful if it comes into contact with the skin.<sup>[1][2]</sup>

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.<sup>[3][4]</sup>
- Hand Protection: Use compatible chemical-resistant gloves.<sup>[4][5]</sup>
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. In case of potential splashing, additional protective clothing may be necessary.<sup>[2][3]</sup>
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, a respirator may be required.<sup>[3]</sup>

In the event of a spill, immediately evacuate the area and remove all sources of ignition.[4] For containment, use an inert absorbent material like sand or vermiculite.[3][4] Do not allow the chemical to enter drains or waterways.[1][3]

## Step-by-Step Disposal Procedure

The disposal of **2-Aminopropan-2-ol**, as with any hazardous chemical, must adhere to local, state, and federal regulations.[2][6] Never dispose of this chemical down the sink or in the regular trash.[7]

- Waste Identification and Segregation:
  - Clearly label the waste container as "Hazardous Waste" and specify the contents as "**2-Aminopropan-2-ol**".[6][7]
  - Do not mix **2-Aminopropan-2-ol** with other waste streams, especially incompatible materials such as strong oxidizing agents and strong acids.[4][7][8]
- Containerization:
  - Use a dedicated, leak-proof container that is chemically compatible with amino alcohols. The original container is often a suitable choice.[6][7][8] Do not use metal containers if the waste is corrosive.[6]
  - Keep the container tightly sealed except when adding waste.[6][7]
  - For liquid waste, secondary containment (such as a larger, shatter-resistant bin) is required to prevent spills.[7]
- Storage:
  - Store the hazardous waste container in a designated, well-ventilated, and secure area away from general laboratory traffic.[9][10]
  - Ensure the storage area is away from sources of heat, sparks, or open flames.[1][3][4]
  - Do not accumulate large quantities of waste. Adhere to institutional limits, which may be as low as 10 gallons per lab.[7][10]

- Disposal Request and Pickup:
  - Once the container is full or has reached its accumulation time limit, arrange for its disposal through your institution's Environmental Health and Safety (EHS) office.[7]
  - Complete all necessary paperwork, providing an accurate description of the waste and its composition.[6]
- Empty Container Disposal:
  - A container that held **2-Aminopropan-2-ol** is not considered empty until all contents have been removed.[10]
  - The first rinse of the "empty" container with a suitable solvent must be collected and disposed of as hazardous waste.[7]
  - After thorough rinsing and air-drying, deface or remove the original label before disposing of the container as solid waste or according to institutional guidelines.[7]

## Physical and Chemical Properties

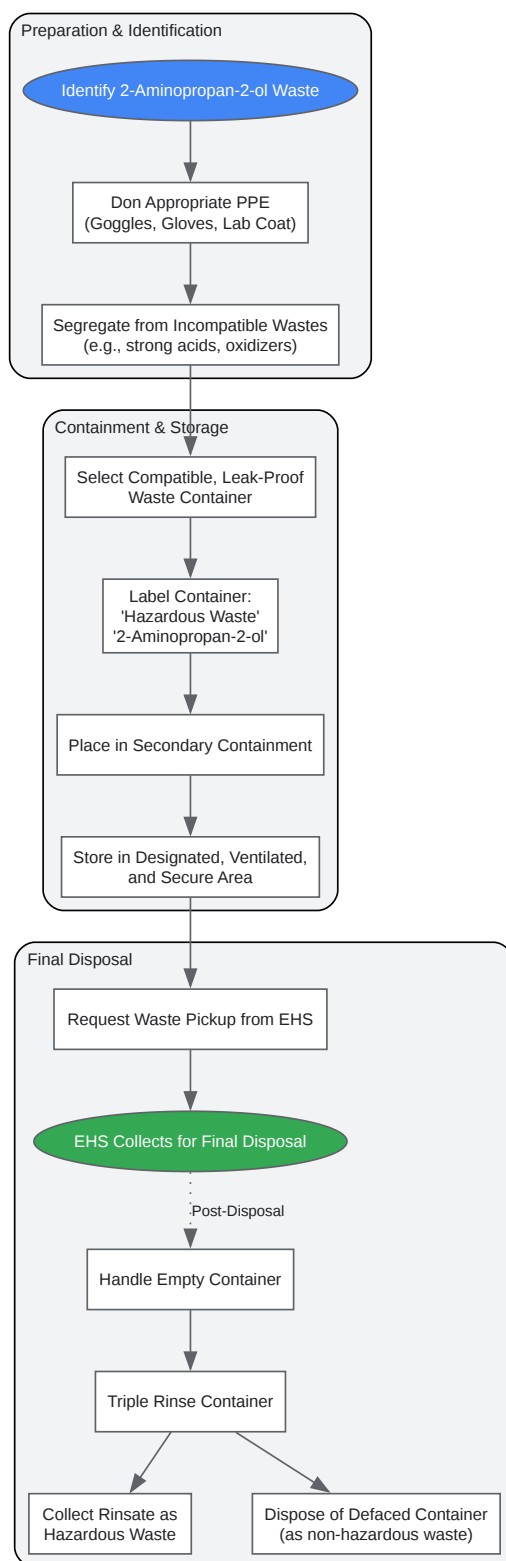
The following table summarizes key quantitative data for 1-aminopropan-2-ol, a structurally similar compound, which can provide an indication of the properties of **2-Aminopropan-2-ol**.

Property	Value
Boiling Point	160 °C / 320 °F[1]
Flash Point	62 °C / 143.6 °F[4]
Density	0.973 g/cm <sup>3</sup> at 25 °C / 77 °F[1]
Water Solubility	Soluble[3]
Log Pow (n-octanol/water)	-0.93 at 23 °C / 73 °F[1]

This data is for 1-aminopropan-2-ol and should be used as a reference for **2-Aminopropan-2-ol**.

## Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **2-Aminopropan-2-ol**.



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